

An In-Depth Technical Guide to 4'-O-Methylnyasol: Structure, and Inferred Properties

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Compound of Interest

Compound Name: 4'-O-Methylnyasol

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Introduction

4'-O-Methylnyasol is a derivative of the naturally occurring lignan, Nyasol. While scientific literature extensively covers the chemical properties and biological activities of Nyasol, specific data on **4'-O-Methylnyasol** is sparse. This guide provides a comprehensive overview of the chemical structure of **4'-O-Methylnyasol**, alongside a detailed examination of its parent compound, Nyasol. The information presented on Nyasol, including its biological effects and associated signaling pathways, serves as a foundational reference for predicting the potential characteristics and activities of its 4'-O-methylated derivative.

Chemical Structure

The chemical structure of **4'-O-Methylnyasol** is deduced from its parent compound, Nyasol. Nyasol, also known as cis-hinokiresinol, is systematically named 4,4'-((1Z,3R)-penta-1,4-diene-1,3-diyl)diphenol[1]. The designation "**4'-O-Methylnyasol**" indicates the methylation of the hydroxyl group at the 4' position of one of the phenol rings.

Table 1: Chemical Identification of **4'-O-Methylnyasol** and Nyasol

Identifier	4'-O-Methylnyasol (Predicted)	Nyasol
IUPAC Name	4-((1Z,3R)-3-(4-methoxyphenyl)penta-1,4-dien-1-yl)phenol	4,4'-((1Z,3R)-penta-1,4-diene-1,3-diyl)diphenol[1]
Molecular Formula	C18H18O2	C17H16O2[2]
Molecular Weight	266.34 g/mol	252.31 g/mol [2]
SMILES	C=C--INVALID-LINK--c2ccc(OC)cc2	C=C--INVALID-LINK--c2ccc(O)cc2[2]
InChI Key	(Predicted)	VEAUNWQYYMXIRB-JHAQOBCDSA-N[2]

Physicochemical Properties of the Parent Compound: Nyasol

While specific experimental data for **4'-O-Methylnyasol** is not readily available, the properties of Nyasol provide a valuable baseline.

Table 2: Physicochemical Properties of Nyasol

Property	Value
Molecular Weight	252.31 g/mol [2]
Molecular Formula	C17H16O2[2]
Description	A lignan found in Anemarrhena asphodeloides[1]
XLogP3	3.3

Biological Activity of the Parent Compound: Nyasol

Nyasol has been the subject of various studies, revealing a range of biological activities. These findings offer insights into the potential therapeutic applications of Nyasol and its derivatives.

Antiviral Activity

Nyasol has been identified as an active principle from *Anemarrhena asphodeloides* with the ability to inhibit the respiratory syncytial virus (RSV)[1].

Anti-inflammatory Activity

(-)-Nyasol has demonstrated significant anti-inflammatory properties. It inhibits cyclooxygenase-2 (COX-2)-mediated prostaglandin E2 (PGE2) production and inducible nitric oxide synthase (iNOS)-mediated nitric oxide (NO) production in lipopolysaccharide (LPS)-treated RAW 264.7 cells[3][4][5]. It also inhibits 5-lipoxygenase (5-LOX)-mediated leukotriene production[3][5].

Experimental Protocols for the Parent Compound: Nyasol

Detailed experimental protocols for the synthesis and biological evaluation of Nyasol have been published. A practical total synthesis of racemic nyasol has been achieved with a good overall yield[6].

Synthesis of (±)-Nyasol

A concise, seven-step synthesis of racemic nyasol has been reported, starting from commercially available materials[6]. The key steps involve the chelation-controlled reduction of an α -hydroxyketo intermediate to form an anti-1,2-diol, followed by a stereospecific elimination reaction of a 1,3-cyclic thionocarbonate intermediate to yield the Z-alkene structure of nyasol[6].

In Vitro Anti-inflammatory Assay

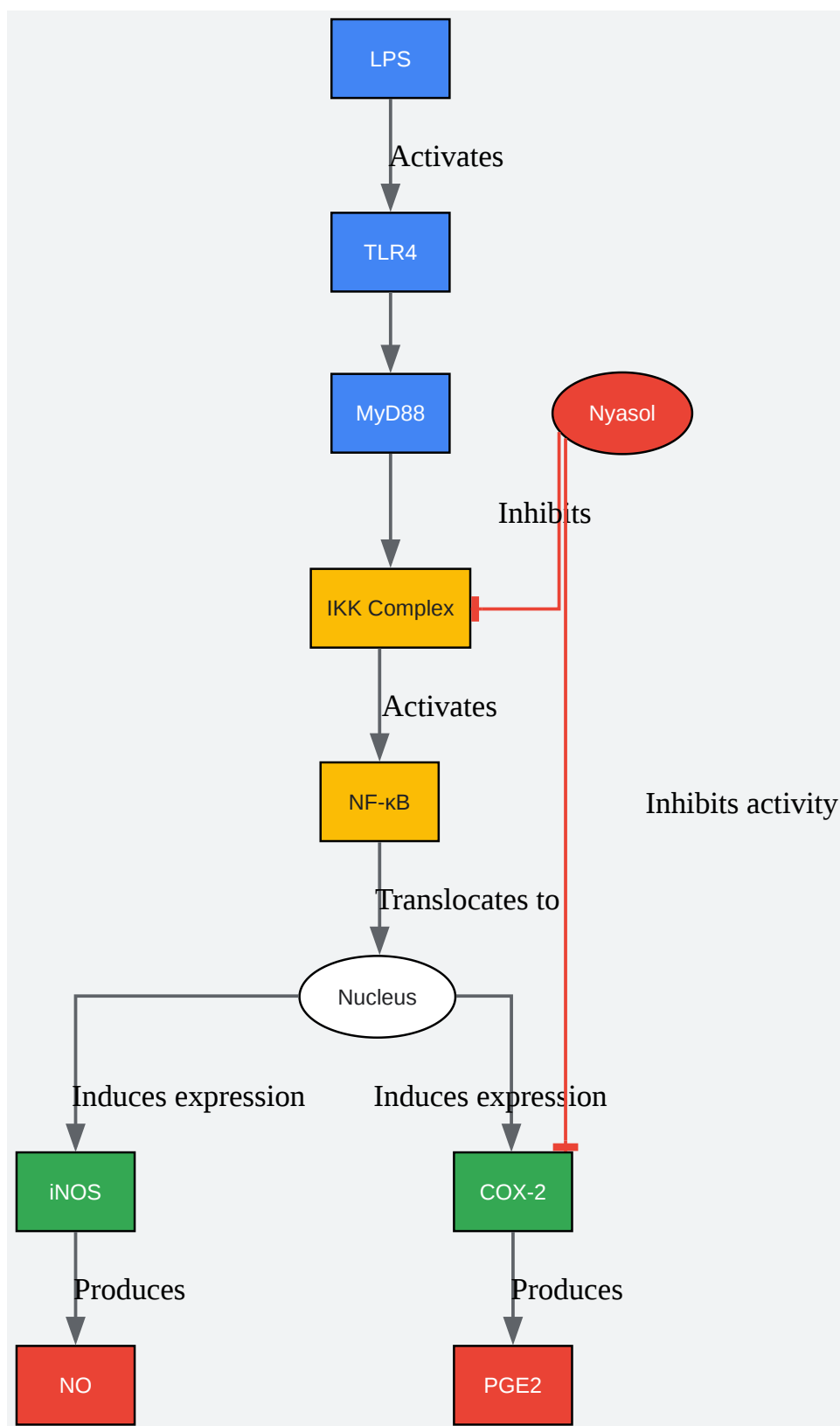
The anti-inflammatory activity of (-)-Nyasol was evaluated by measuring its effect on PGE2 and NO production in LPS-stimulated RAW 264.7 macrophage-like cells[3][5].

- Cell Culture: RAW 264.7 cells were cultured in an appropriate medium.
- Treatment: Cells were treated with various concentrations of (-)-Nyasol in the presence of LPS.

- **Measurement of NO Production:** The concentration of nitrite in the culture medium was measured as an indicator of NO production.
- **Measurement of PGE2 Production:** The amount of PGE2 in the culture medium was quantified using an enzyme immunoassay kit.

Potential Signaling Pathways

Based on the observed anti-inflammatory effects of Nyasol, it is likely to modulate signaling pathways involved in inflammation. The inhibition of iNOS and COX-2 suggests an interaction with the NF- κ B signaling pathway, which is a key regulator of these inflammatory mediators.



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Caption: Proposed anti-inflammatory signaling pathway of Nyasol.

Structure-Activity Relationship and the Role of 4'-O-Methylation

The biological activity of phenolic compounds like Nyasol is often attributed to their hydroxyl groups. Methylation of a phenolic hydroxyl group, as in **4'-O-Methylnyasol**, can significantly alter the molecule's properties:

- **Polarity and Bioavailability:** Methylation decreases polarity, which can affect solubility and the ability to cross cell membranes, potentially altering bioavailability.
- **Receptor Binding:** The hydroxyl group may be crucial for hydrogen bonding with biological targets. Replacing it with a methoxy group can disrupt or alter these interactions, leading to a change in biological activity.
- **Metabolism:** The phenolic hydroxyl group is a potential site for metabolic conjugation (e.g., glucuronidation or sulfation). Methylation can block this metabolic pathway, potentially increasing the compound's half-life.

Without specific experimental data for **4'-O-Methylnyasol**, it is difficult to predict the precise impact of this modification. However, it is plausible that the antiviral and anti-inflammatory activities observed for Nyasol may be altered in its 4'-O-methylated form. Further research is required to elucidate the specific biological profile of **4'-O-Methylnyasol**.

Conclusion

4'-O-Methylnyasol is a structurally defined derivative of the biologically active natural product, Nyasol. While direct experimental data for **4'-O-Methylnyasol** is currently limited in the public domain, the extensive research on Nyasol provides a strong foundation for predicting its potential properties and for guiding future research. The anti-inflammatory and antiviral activities of Nyasol suggest that **4'-O-Methylnyasol** and other derivatives are promising candidates for further investigation in drug discovery and development. The synthesis and biological evaluation of **4'-O-Methylnyasol** are necessary to determine the impact of 4'-O-methylation on the therapeutic potential of the Nyasol scaffold.

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